A Comparative Spectroscopic Guide to Fluorinated Hydroxybenzoic Acid Isomers

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Compound of Interest

Compound Name:	*2,3,5-Trifluoro-4-hydroxybenzoic acid*
CAS No.:	*156839-10-0*
Cat. No.:	*B2770017*

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Introduction

Fluorinated hydroxybenzoic acids are a pivotal class of compounds in medicinal chemistry and materials science. The introduction of a fluorine atom onto the hydroxybenzoic acid scaffold dramatically alters its physicochemical properties, including acidity (pKa), lipophilicity (logP), metabolic stability, and binding interactions with biological targets. The specific placement of the fluorine and hydroxyl groups on the aromatic ring gives rise to a fascinating array of isomers, each with a unique electronic and steric profile. For researchers in drug discovery and chemical synthesis, the ability to unequivocally identify and differentiate these isomers is paramount.

This comprehensive guide provides an in-depth comparative analysis of four key fluorinated hydroxybenzoic acid isomers using a suite of standard spectroscopic techniques: Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy. Beyond a mere presentation of data, this guide delves into the causal relationships between molecular structure and spectral output, offering insights into why these isomers behave differently under spectroscopic investigation. The

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experimental protocols provided herein are designed to be robust and reproducible, serving as a practical resource for laboratory work.

The four isomers under comparison are:

- 3-Fluoro-4-hydroxybenzoic acid
- 4-Fluoro-3-hydroxybenzoic acid
- 2-Fluoro-5-hydroxybenzoic acid
- 5-Fluoro-2-hydroxybenzoic acid (5-Fluorosalicylic acid)

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Nuclear Environment

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By observing the behavior of atomic nuclei in a magnetic field, we can glean detailed information about the connectivity and chemical environment of atoms within a molecule. For fluorinated compounds, the presence of the 19F nucleus, with its 100% natural abundance and high gyromagnetic ratio, provides an additional, highly sensitive spectroscopic probe.[1]

The "Why": Understanding Substituent Effects on Chemical Shifts

The chemical shift (δ) of a nucleus is exquisitely sensitive to the electron density around it. Electron-withdrawing groups (EWGs) deshield a nucleus, causing its signal to appear at a higher chemical shift (downfield), while electron-donating groups (EDGs) shield the nucleus, shifting its signal to a lower chemical shift (upfield).

In our isomers, we have a complex interplay of competing electronic effects:

- -COOH (Carboxylic Acid): A meta-directing electron-withdrawing group.
- -OH (Hydroxyl): An ortho, para-directing electron-donating group.

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- -F (Fluorine): A halogen with a dual nature. It is highly electronegative and thus electron-withdrawing through the sigma framework (inductive effect). However, it possesses lone pairs that can be donated into the aromatic pi-system (resonance effect), acting as an ortho, para-director.

The final chemical shift of each proton and carbon is a vector sum of these inductive and resonance effects, making NMR a superb technique for differentiating these isomers.

Experimental Protocol: NMR Analysis

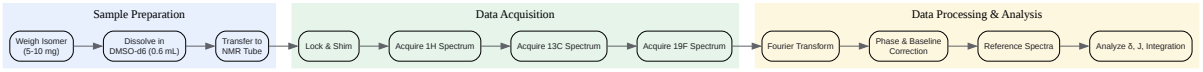
Sample Preparation:

- Weigh 5-10 mg of the fluorinated hydroxybenzoic acid isomer.
- Dissolve the sample in approximately 0.6 mL of a deuterated solvent (e.g., DMSO-d6) in a clean, dry NMR tube. DMSO-d6 is often a good choice for these compounds due to their polarity and the presence of acidic protons.[2]
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if quantitative analysis or precise referencing is required. For routine analysis, the residual solvent peak can be used as a reference (DMSO-d6 at δH = 2.50 ppm and δC = 39.52 ppm).[2]
- Cap the NMR tube and vortex gently to ensure complete dissolution.

Data Acquisition:

- Insert the NMR tube into the spectrometer.
- Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal resolution.
- Acquire a standard 1H NMR spectrum.
- Acquire a proton-decoupled 13C NMR spectrum.
- Acquire a proton-decoupled 19F NMR spectrum.

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Fig. 1: Experimental workflow for NMR spectroscopy.

Comparative NMR Data

The following tables summarize the expected ^{1}H, ^{13}C, and ^{19}F NMR chemical shifts for the four isomers in DMSO-d_6. These values are compiled from various sources and predictive models and should be considered as representative.[2][3][4][5][6][7][8][9][10]

Table 1: Comparative ^{1}H NMR Data (DMSO-d_6, 400 MHz)

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Isomer	Aromatic Protons (δ, ppm, multiplicity, J in Hz)	-OH (δ, ppm)	-COOH (δ, ppm)
3-Fluoro-4-hydroxybenzoic acid	H-2: ~7.7 (d, JHF ≈ 12), H-5: ~7.0 (t, JHH ≈ 8), H-6: ~7.6 (dd, JHH ≈ 8, JHF ≈ 2)	~10.5	~12.8
4-Fluoro-3-hydroxybenzoic acid	H-2: ~7.4 (d, JHH ≈ 2), H-5: ~7.2 (t, JHH ≈ 9), H-6: ~7.5 (dd, JHH ≈ 9, JHF ≈ 2)	~10.0	~12.9
2-Fluoro-5-hydroxybenzoic acid	H-3: ~7.2 (dd, JHH ≈ 9, JHF ≈ 11), H-4: ~7.0 (ddd, JHH ≈ 9, 3, JHF ≈ 3), H-6: ~7.3 (dd, JHH ≈ 3, JHF ≈ 7)	~9.6	~13.2
5-Fluoro-2-hydroxybenzoic acid	H-3: ~7.0 (dd, JHH ≈ 9, JHF ≈ 9), H-4: ~7.3 (ddd, JHH ≈ 9, 3, JHF ≈ 3), H-6: ~7.5 (dd, JHH ≈ 3, JHF ≈ 8)	~11.0	~13.5

Table 2: Comparative ^{13}C NMR Data (DMSO-d_6, 100 MHz)

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Isomer	C=O	C-OH	C-F	C-COOH	Other Aromatic Carbons
3-Fluoro-4-hydroxybenzoic acid	~166.5	~150 (d, JCF ≈ 12)	~152 (d, JCF ≈ 245)	~122	~126 (d, JCF ≈ 2), ~124 (d, JCF ≈ 6), ~117 (d, JCF ≈ 20)
4-Fluoro-3-hydroxybenzoic acid	~166.8	~146 (d, JCF ≈ 10)	~158 (d, JCF ≈ 248)	~130	~118 (d, JCF ≈ 21), ~117, ~124 (d, JCF ≈ 6)
2-Fluoro-5-hydroxybenzoic acid	~165.0	~152	~155 (d, JCF ≈ 240)	~118 (d, JCF ≈ 23)	~120 (d, JCF ≈ 3), ~119 (d, JCF ≈ 8), ~117 (d, JCF ≈ 24)
5-Fluoro-2-hydroxybenzoic acid	~170.1	~156 (d, JCF ≈ 2)	~157 (d, JCF ≈ 235)	~112 (d, JCF ≈ 25)	~119 (d, JCF ≈ 24), ~118 (d, JCF ≈ 8), ~114 (d, JCF ≈ 9)

Table 3: Comparative ^{19}F NMR Data (DMSO-d_6)

Isomer	^{19}F Chemical Shift (δ, ppm)
3-Fluoro-4-hydroxybenzoic acid	~ -135
4-Fluoro-3-hydroxybenzoic acid	~ -118
2-Fluoro-5-hydroxybenzoic acid	~ -125
5-Fluoro-2-hydroxybenzoic acid	~ -119

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Analysis of NMR Data:

- ^{1}H NMR: The aromatic region is highly diagnostic. The number of signals, their splitting patterns (multiplicity), and the magnitude of the coupling constants (J), especially the H-F couplings, allow for unambiguous assignment. For example, the large ortho H-F coupling (around 8-12 Hz) is a key feature.

- ^{13}C NMR: The large one-bond C-F coupling constant (^{1}JCF) of ~245 Hz is a definitive indicator of the carbon directly attached to the fluorine atom. Smaller two- and three-bond C-F couplings further aid in assigning the carbon skeleton.

- ^{19}F NMR: The chemical shift of the fluorine nucleus is highly sensitive to its position relative to the other substituents. This provides a quick and powerful method to distinguish between the isomers.[10]

Fourier-Transform Infrared (FTIR) Spectroscopy: Probing Molecular Vibrations

FTIR spectroscopy measures the absorption of infrared radiation by a molecule, which excites various molecular vibrations (stretching, bending, etc.). The frequency of these vibrations is dependent on the bond strength and the masses of the atoms involved. It is an excellent technique for identifying the functional groups present in a molecule.

The "Why": Hydrogen Bonding and its Spectroscopic Signature

A key differentiating feature among the hydroxybenzoic acid isomers is the potential for intramolecular hydrogen bonding. In isomers where the hydroxyl and carboxylic acid groups are ortho to each other (e.g., 5-fluoro-2-hydroxybenzoic acid), a strong intramolecular hydrogen bond can form. This has two significant effects on the IR spectrum:

- Broadening and Red-shifting of the O-H Stretch: The O-H stretching vibration of the carboxylic acid, which typically appears as a very broad band from 2500-3300 cm^{-1}, becomes even broader and can be shifted to lower wavenumbers due to this internal hydrogen bond.

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- Shifting of the C=O Stretch: The intramolecular hydrogen bond slightly weakens the C=O double bond of the carboxylic acid, causing its stretching frequency to shift to a lower wavenumber (a red shift) compared to isomers where this interaction is absent.

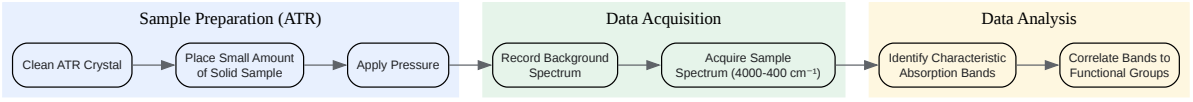
Experimental Protocol: FTIR Analysis (ATR Method)

Sample Preparation:

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Record a background spectrum.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

Data Acquisition:

- Acquire the IR spectrum, typically in the range of 4000-400 cm^{-1}.



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Fig. 2: Experimental workflow for FTIR spectroscopy (ATR method).

Comparative FTIR Data

Table 4: Key Comparative FTIR Absorption Bands (cm^{-1})

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Vibrational Mode	3-Fluoro-4-hydroxy / 4-Fluoro-3-hydroxy	2-Fluoro-5-hydroxy / 5-Fluoro-2-hydroxy	Rationale for Difference
O-H Stretch (Carboxylic Acid)	Broad, ~3300-2500	Very broad, shifted to lower wavenumbers	Intramolecular H-bonding in ortho isomers
O-H Stretch (Phenolic)	Sharper, ~3600-3200	Often obscured by broad COOH stretch	Intramolecular H-bonding in ortho isomers
C=O Stretch (Carboxylic Acid)	~1700-1680	~1670-1650	Intramolecular H-bonding weakens C=O bond
C-F Stretch	~1250-1100	~1250-1100	Position is generally consistent
Aromatic C=C Stretch	~1600-1450	~1600-1450	Substitution pattern influences exact positions

Analysis of FTIR Data: The most striking difference is observed in the spectra of the ortho-substituted isomers (2-fluoro-5-hydroxy and 5-fluoro-2-hydroxybenzoic acids) due to the strong intramolecular hydrogen bond. The significant broadening and red-shifting of the O-H and C=O stretching bands are hallmark indicators of this interaction, making FTIR a rapid and effective method for distinguishing them from the meta- and para-substituted counterparts.[11][12][13][14]

Mass Spectrometry (MS): Probing Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides the molecular weight of a compound with high accuracy and offers structural information based on its fragmentation pattern. Electron Ionization (EI) is a common technique that uses a high-energy electron beam to ionize the sample, often causing extensive and reproducible fragmentation.

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The "Why": The "Ortho Effect" and Positional Fragmentation

The fragmentation of substituted benzoic acids under EI-MS is highly dependent on the relative positions of the substituents. A well-documented phenomenon known as the "ortho effect" can lead to unique fragmentation pathways for ortho-substituted isomers that are not observed for their meta and para counterparts.[15][16][17][18] This effect is driven by the proximity of the two substituents, which allows for intramolecular reactions and rearrangements within the molecular ion.

For ortho-hydroxybenzoic acids (salicylic acid derivatives), a characteristic fragmentation pathway involves the loss of a water molecule (H_2O) from the molecular ion, a process that is much less favorable for the meta and para isomers. This occurs through an intramolecular rearrangement where the acidic proton of the carboxylic acid is transferred to the ortho-hydroxyl group, followed by the elimination of water.

Experimental Protocol: GC-MS Analysis

For volatile or semi-volatile compounds like fluorinated hydroxybenzoic acids (often after derivatization), Gas Chromatography-Mass Spectrometry (GC-MS) is a common approach.

Sample Preparation (with Derivatization):

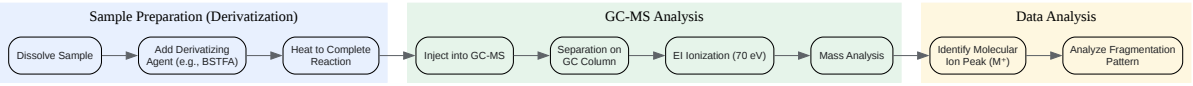
- Dissolve a small amount of the sample (~1 mg) in a suitable solvent (e.g., pyridine or acetonitrile).
- Add a derivatizing agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA), to convert the acidic protons of the -OH and -COOH groups into less polar and more volatile trimethylsilyl (TMS) ethers and esters.
- Heat the mixture (e.g., at 70°C for 30 minutes) to ensure complete derivatization.

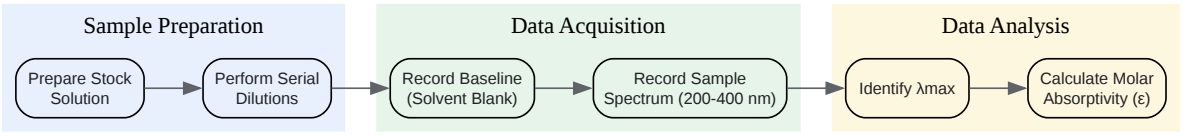
Data Acquisition (GC-MS):

- Inject an aliquot of the derivatized sample into the GC-MS system.
- The sample is separated on a GC column and then introduced into the mass spectrometer.

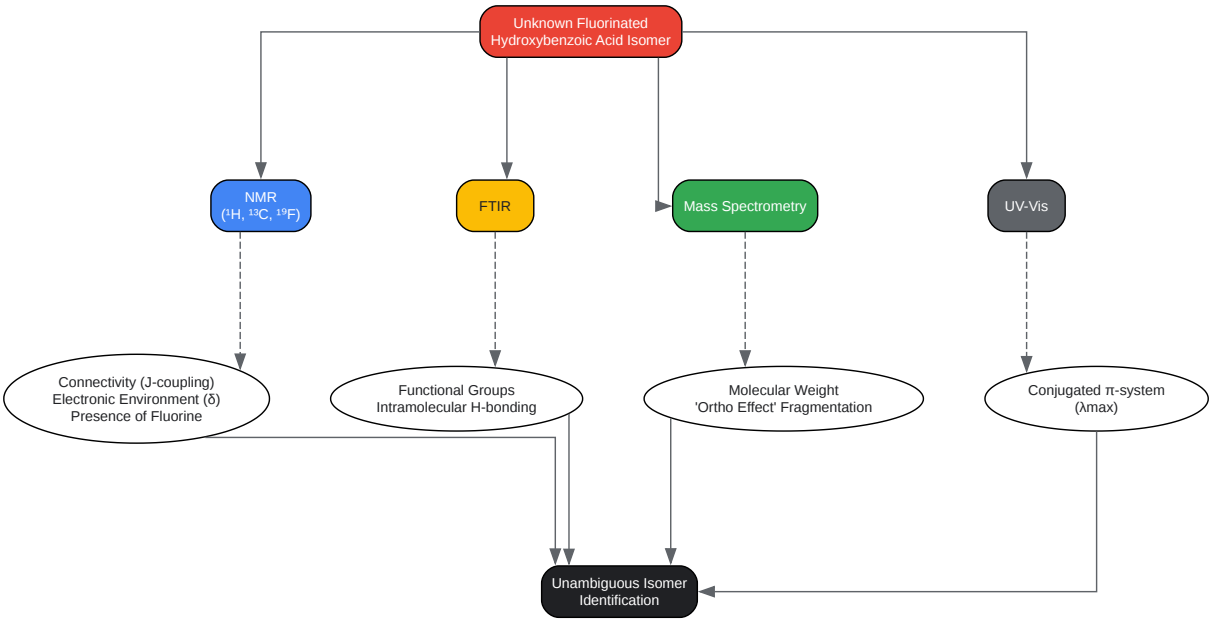
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- Acquire mass spectra using Electron Ionization (EI) at 70 eV.





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Fig. 5: Logical relationship of spectroscopic data for structural elucidation.

By systematically applying NMR, FTIR, MS, and UV-Vis spectroscopy, researchers can confidently distinguish between the various isomers of fluorinated hydroxybenzoic acid. NMR provides the definitive connectivity map, FTIR quickly identifies key functional group interactions like intramolecular hydrogen bonding, Mass Spectrometry confirms the molecular weight and reveals position-specific fragmentation, and UV-Vis offers insights into the conjugated electronic system. Together, they form a robust analytical toolkit for any scientist working with these valuable and versatile molecules.

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